

Physical characteristics of 1-Methyl-6-nitrobenzimidazole (melting point, solubility)

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Compound of Interest

Compound Name: 1-Methyl-6-nitrobenzimidazole

Cat. No.: B1360024

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Technical Guide: Physicochemical Properties of 1-Methyl-6-nitrobenzimidazole

This technical guide provides a detailed overview of the known physical characteristics of **1-Methyl-6-nitrobenzimidazole**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and presents a visual representation of the synthetic workflow.

Core Physical Characteristics

The physical properties of **1-Methyl-6-nitrobenzimidazole** are crucial for its handling, formulation, and application in research and development. The following table summarizes the available quantitative data for its melting point.

Physical Property	Value
Melting Point	454–456 K

Note: At the time of this report, specific quantitative data for the solubility of **1-Methyl-6-nitrobenzimidazole** in common solvents is not readily available in the surveyed literature.

Experimental Protocols

A comprehensive understanding of the synthesis of **1-Methyl-6-nitrobenzimidazole** is essential for its production and further study. The following protocol details the experimental procedure for its synthesis.[1]

Synthesis of 1-Methyl-6-nitrobenzimidazole

This protocol is adapted from a published crystal structure study of the target compound.[1]

Materials:

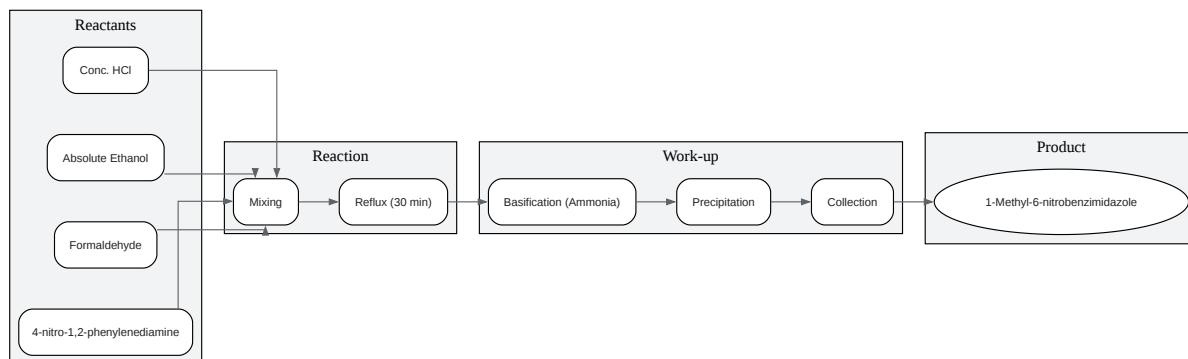
- 4-nitro-1,2-phenylenediamine
- Formaldehyde solution (e.g., 37% in water)
- Absolute ethanol
- Concentrated hydrochloric acid
- Ammonia solution

Procedure:

- A solution of formaldehyde (4 g, 0.133 mol) in absolute ethanol (40 ml) is prepared.
- To this solution, commercially available 4-nitro-1,2-phenylenediamine (7.1 g, 0.046 mol) and concentrated hydrochloric acid (3 ml) are added.
- The reaction mixture is heated under reflux for 30 minutes.
- Following the reflux period, the solution is cooled.
- The solution is then basified with ammonia.
- Upon basification, **1-Methyl-6-nitrobenzimidazole** precipitates as yellow crystals.
- The resulting crystals are collected. The reported yield for this procedure is 25%. [1]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-Methyl-6-nitrobenzimidazole**.



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Caption: Synthesis workflow for **1-Methyl-6-nitrobenzimidazole**.

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References

- 1. 1-Methyl-6-nitro-1H-benzimidazole - PMC [pmc.ncbi.nlm.nih.gov]
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